

Hdac-IN-73 In Vivo Administration Guide: Application Notes and Protocols

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Compound of Interest

Compound Name: *Hdac-IN-73*

Cat. No.: *B15580579*

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Introduction

Hdac-IN-73, also identified as compound P-503, is a histone deacetylase (HDAC) inhibitor with potent activity against HDAC1 and HDAC6.[1][2][3][4] In vitro studies have demonstrated its ability to inhibit cancer cell proliferation, induce apoptosis, and cause cell cycle arrest at the G2/M phase.[1] This document provides detailed application notes and protocols for the in vivo administration of **Hdac-IN-73**, based on available preclinical data. It is intended for researchers, scientists, and drug development professionals.

Histone deacetylases are a class of enzymes that play a crucial role in the epigenetic regulation of gene expression by removing acetyl groups from lysine residues on histones and other proteins. The inhibition of HDACs can lead to the re-expression of tumor suppressor genes, making them a target for cancer therapy. **Hdac-IN-73** has shown significant antitumor activity in a preclinical xenograft model, highlighting its therapeutic potential.[1] However, it is important to note that toxicity has been observed at the tested dosage, necessitating careful dose-response studies and safety monitoring.[1][5]

Data Presentation

In Vitro Inhibitory Activity

Target	IC50 (μM)	Cell Line	IC50 (μM)
HDAC1	0.17	HCT116	0.24
HDAC6	0.49		

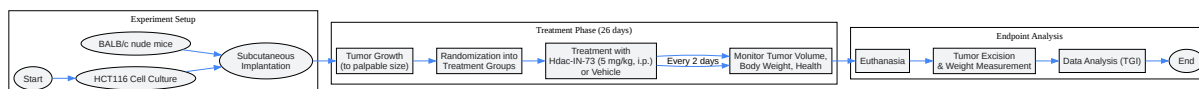
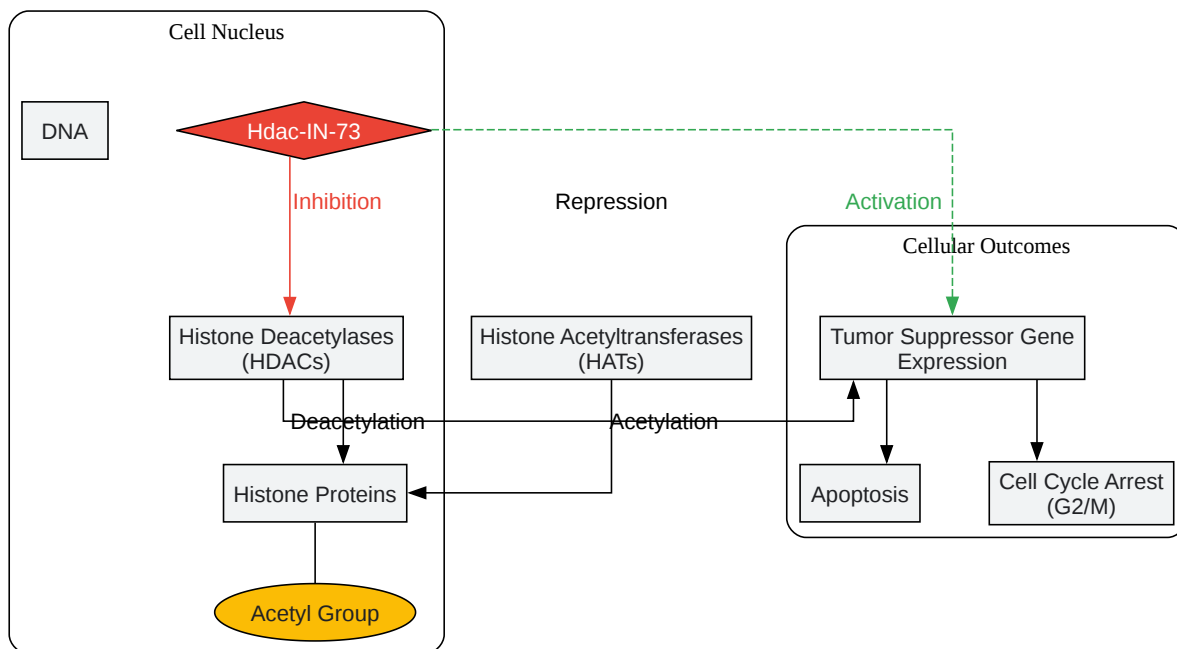
Data sourced from MedChemExpress.[\[1\]](#)

In Vivo Efficacy in HCT116 Xenograft Model

Parameter	Value
Animal Model	Female BALB/c nude mice (6 weeks old)
Tumor Model	HCT116 xenograft
Dose	5 mg/kg
Administration Route	Intraperitoneal (i.p.)
Dosing Frequency	Every 2 days
Treatment Duration	26 days
Tumor Growth Inhibition (TGI)	74.6%
Observed Toxicity	Significant body weight loss; 2 deaths reported during the study.

Data sourced from MedChemExpress.[\[1\]](#)[\[5\]](#)

Signaling Pathway and Experimental Workflow



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References

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- [5. 组蛋白去乙酰化酶-IN-73 | HDAC-IN-73 | CAS 2323571-16-8 | HDAC抑制剂 | 美国InvivoChem \[invivochem.cn\]](#)
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